

# Omeprazole-d3: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Omeprazole-d3

Cat. No.: B1419328

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **Omeprazole-d3**. The information is compiled and presented to meet the needs of laboratory and drug development professionals, with a focus on quantitative data, detailed experimental protocols, and clear visual guides for safe handling and emergency procedures.

## Chemical Identification and Physical Properties

**Omeprazole-d3** is a deuterated analog of Omeprazole, a widely used proton pump inhibitor. The deuterium labeling is typically on the methoxy group of the benzimidazole ring.

Property	Value	Reference
Chemical Name	6-methoxy-d3-2-[[[4-methoxy-3,5-dimethyl-2-pyridinyl)methyl]sulfinyl]-1H-benzimidazole	[1](1)
CAS Number	934293-92-2	[1](1)
Molecular Formula	C <sub>17</sub> H <sub>16</sub> D <sub>3</sub> N <sub>3</sub> O <sub>3</sub> S	[1](1)
Molecular Weight	348.44 g/mol	[2](2)
Appearance	Solid	
Solubility	Soluble in DMF and DMSO	[1](1)

## Hazard Identification and GHS Classification

**Omeprazole-d3** is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Respiratory or Skin Sensitisation	1	H317: May cause an allergic skin reaction
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Pictograms:

- GHS07: Exclamation Mark
- GHS08: Health Hazard

Signal Word: Warning

## Quantitative Toxicity Data

Specific acute toxicity data for **Omeprazole-d3** is not readily available. However, the toxicological properties are expected to be very similar to those of Omeprazole. The following data is for Omeprazole.

Test	Species	Route	Value
LD50	Rat	Oral	> 4 g/kg
LD50	Mouse	Oral	> 4 g/kg

Disclaimer: This data is for the non-deuterated form, Omeprazole, and should be used as an estimate for **Omeprazole-d3**.

## Experimental Protocols: Acute Oral Toxicity (LD50) Determination

The determination of acute oral toxicity (LD50) for a substance like **Omeprazole-d3** would typically follow internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). The primary objective of these studies is to determine the dose of the substance that is lethal to 50% of the test animal population. The following is a generalized protocol based on OECD Guidelines 420 (Fixed Dose Procedure), 423 (Acute Toxic Class Method), and 425 (Up-and-Down Procedure).<sup>[3][4]</sup>

### Principle of the Test

A single dose of **Omeprazole-d3** is administered to a group of experimental animals by oral gavage. The animals are then observed for a defined period (typically 14 days) for signs of

toxicity and mortality.[5] The dose at which 50% of the animals die is determined statistically.

## Materials and Methods

- Test Substance: **Omeprazole-d3**, of known purity.
- Vehicle: An appropriate non-toxic vehicle in which **Omeprazole-d3** can be dissolved or suspended, such as a 0.5% methylcellulose solution.
- Test Animals: Young, healthy, adult rodents (e.g., Wistar rats or Swiss albino mice), typically of a single sex (females are often preferred as they can be slightly more sensitive).[6] The weight variation of animals should not exceed  $\pm 20\%$  of the mean weight.
- Equipment:
  - Oral gavage needles
  - Syringes
  - Animal cages with appropriate bedding
  - Calibrated balance for weighing animals and the test substance

## Experimental Procedure

- Acclimatization: Animals are acclimatized to the laboratory conditions for at least 5 days prior to the study.
- Fasting: Animals are fasted overnight (for rats) or for 3-4 hours (for mice) before dosing, with free access to water.[7]
- Dose Preparation: The required amount of **Omeprazole-d3** is weighed and suspended or dissolved in the vehicle to achieve the desired concentration. The concentration should be such that the required dose can be administered in a volume of 1-2 mL/100g of body weight.
- Dose Administration: Each animal is weighed, and the dose is calculated based on its body weight. The calculated dose is administered using an oral gavage needle.

- **Observation:** Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin and fur, eyes, respiratory and central nervous system activity, and behavior), and changes in body weight.[7] Observations are made frequently on the day of dosing and at least once daily for the following 14 days.
- **Necropsy:** All animals (including those that die during the study and those sacrificed at the end) are subjected to a gross necropsy to identify any pathological changes.

## Data Analysis

The LD50 value is calculated using appropriate statistical methods, such as the probit analysis or the moving average method, depending on the specific OECD guideline followed.

## Handling Precautions and Personal Protective Equipment (PPE)

Due to its hazardous nature, strict handling precautions must be observed when working with **Omeprazole-d3**.

## Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Omeprazole-d3**:

- **Eye Protection:** Safety glasses with side shields or chemical safety goggles.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber).
- **Skin and Body Protection:** A lab coat or other protective clothing to prevent skin contact.
- **Respiratory Protection:** If working with the powder outside of a fume hood or if there is a risk of aerosolization, a NIOSH-approved respirator with an appropriate particulate filter is required.

## Emergency Procedures and First Aid

In the event of exposure or a spill, follow these procedures immediately.

### First Aid Measures

Exposure Route	First Aid Instructions
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

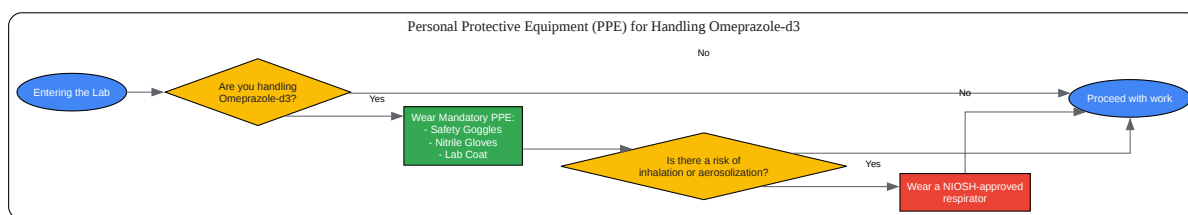
### Spill and Leak Procedures

- Small Spills:
  - Wear appropriate PPE.
  - Carefully sweep up the solid material, avoiding dust generation.
  - Place the spilled material in a sealed, labeled container for disposal.
  - Clean the spill area with a suitable detergent and water.

- Large Spills:
  - Evacuate the area.
  - Ventilate the area.
  - Follow the same procedure as for small spills, using appropriate respiratory protection.

## Visual Guides

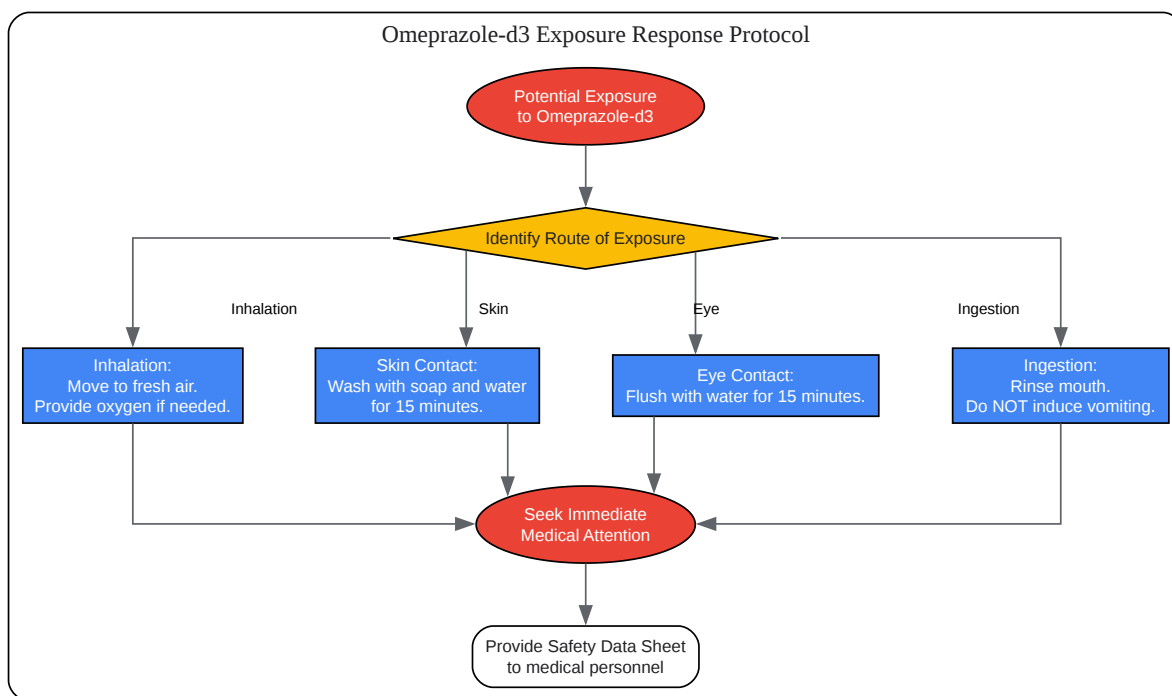
### Personal Protective Equipment (PPE) Workflow



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Caption: Workflow for determining the necessary Personal Protective Equipment (PPE) when handling **Omeprazole-d3**.

## Exposure Response Signaling Pathway



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